

Personal protective equipment for handling 3-Hydroxyanthranilic Acid-d3

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Compound of Interest

Compound Name: 3-Hydroxyanthranilic Acid-d3

Cat. No.: B15134931

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Essential Safety and Handling Guide for 3-Hydroxyanthranilic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **3-Hydroxyanthranilic Acid-d3**. The following procedures are based on the hazardous properties of the non-deuterated parent compound, 3-Hydroxyanthranilic Acid, and general best practices for handling aromatic amines and deuterated substances.

Hazard Assessment

3-Hydroxyanthranilic Acid is classified as a hazardous chemical.^[1] It is harmful if swallowed, inhaled, or comes into contact with skin.^[1] It is also known to cause serious eye irritation and skin irritation.^[1] Furthermore, it is a suspected carcinogen.^[1] Due to the presence of deuterium, this compound may have altered metabolic and toxicological properties, necessitating a cautious approach.

Summary of Hazards:

Hazard Classification	Category
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4[1]
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2 / 2A[1]
Carcinogenicity	Category 2[1]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory to minimize exposure. The following table outlines the recommended PPE for various laboratory operations involving **3-Hydroxyanthranilic Acid-d3**.

Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Chemical fume hood or ventilated balance enclosure.	Nitrile or neoprene gloves (double-gloving recommended).[2]	Safety glasses with side shields or chemical splash goggles.[1]	N95/FFP2 respirator or higher, depending on the quantity and potential for dust generation.[2]	Lab coat.[2]
Solution Preparation	Chemical fume hood.[1]	Nitrile or neoprene gloves.[2]	Chemical splash goggles or a face shield.[2]	As needed, based on vapor pressure and concentration.	Lab coat.[2]
General Handling and Transfer	Well-ventilated laboratory area.	Nitrile or neoprene gloves.[2]	Safety glasses.[2]	Not generally required if handled in a well-ventilated area.	Lab coat.[2]

Operational and Disposal Plans

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1]
- Protect from light and moisture.[1] Deuterated compounds are often hygroscopic and can absorb moisture from the atmosphere.[3]
- Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation and moisture absorption.[1][3]

Spill Response:

- Evacuate the immediate area and notify personnel.
- Wear appropriate PPE, including respiratory protection, before re-entering the spill area.[2]
- For solid spills, gently cover with an absorbent material to prevent dust from becoming airborne.[2]
- For liquid spills, absorb with an inert material such as vermiculite or sand.[2]
- Collect the spilled material and absorbent into a suitable, sealed container for disposal.[1]
- Clean the spill area thoroughly with soap and water.

Disposal:

- All waste containing **3-Hydroxyanthranilic Acid-d3** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in sealed, properly labeled containers.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols: Donning and Doffing PPE

Proper technique for putting on (donning) and taking off (doffing) PPE is crucial to prevent contamination.[2]

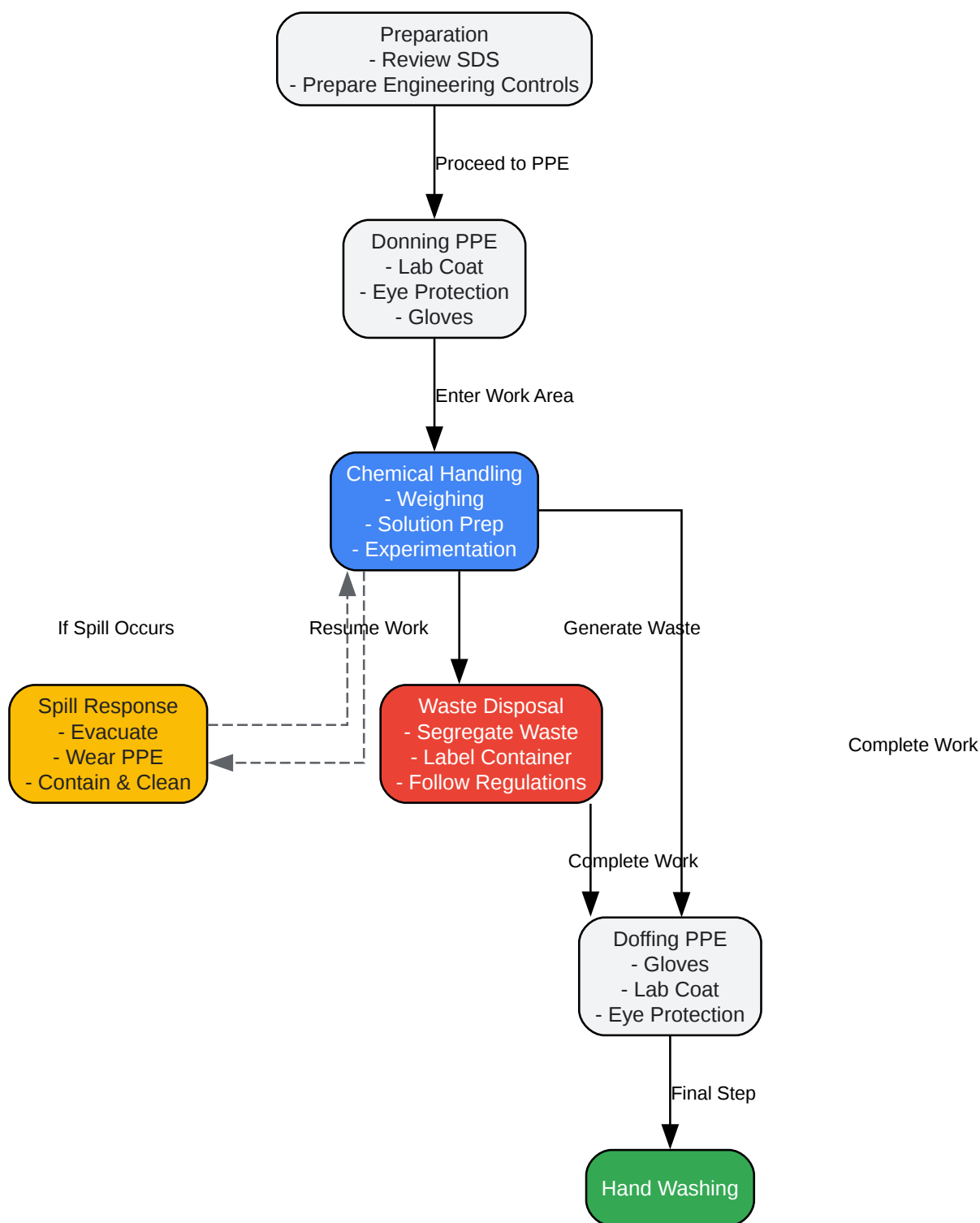
Donning Sequence:

- Lab Coat: Put on a clean, properly fitting lab coat and fasten it completely.[2]
- Respirator (if required): Perform a seal check to ensure a proper fit.[2]
- Eye Protection: Put on safety glasses, goggles, or a face shield.[2]
- Gloves: Put on the first pair of gloves, ensuring they cover the cuffs of the lab coat. If double-gloving, put the second pair on over the first.[2]

Doffing Sequence:

- **Gloves:** Remove the outer pair of gloves first (if double-gloving), followed by the inner pair, using a technique that avoids touching the outside of the gloves with bare hands.[\[2\]](#)
- **Lab Coat:** Remove the lab coat by rolling it inside out, without touching the exterior surface.[\[2\]](#)
- **Eye Protection:** Remove eye protection from the back.[\[2\]](#)
- **Respirator (if used):** Remove the respirator from the back.[\[2\]](#)
- **Hand Hygiene:** Wash hands thoroughly with soap and water immediately after removing all PPE.[\[2\]](#)

Workflow for Safe Handling of 3-Hydroxyanthranilic Acid-d3



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Caption: Workflow for the safe handling of **3-Hydroxyanthranilic Acid-d3**.

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